

An In-Depth Technical Guide to the Safety Data of DL-Menthone-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DL-Menthone-d8

Cat. No.: B12381774

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **DL-Menthone-d8**. The information presented is based on the safety data sheets (SDS) of the closely related, non-deuterated compound DL-Menthone. The substitution of hydrogen with deuterium is not expected to significantly alter the toxicological or chemical properties in the context of this safety information.

Core Safety and Hazard Information

DL-Menthone is a monoterpene ketone widely used in flavors, fragrances, and pharmaceuticals for its characteristic minty aroma.^[1] Understanding its safety profile is crucial for its handling and application in research and development.

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), DL-Menthone is classified as follows:

- Flammable liquids: Category 4^[2]
- Acute toxicity (oral): Category 4^{[3][4]}
- Skin irritation: Category 2^[2]

- Skin sensitization: Category 1/1B
- Serious eye damage/eye irritation: Category 2
- Hazardous to the aquatic environment (acute): Category 3
- Hazardous to the aquatic environment (chronic): Category 3

Signal Word: Warning

Hazard Statements:

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H402: Harmful to aquatic life.
- H412: Harmful to aquatic life with long lasting effects.

Quantitative Data Summary

The following tables summarize the key quantitative data available for DL-Menthone.

Physical and Chemical Properties

| Property | Value | Source(s) |
|---|-----------------------------------|-----------|
| Molecular Formula | C ₁₀ H ₁₈ O | |
| Molecular Weight | 154.25 g/mol | |
| Appearance | Colorless, oily, mobile liquid | |
| Odor | Minty, peppermint-like | |
| Boiling Point | 207 - 210 °C | |
| Melting Point | -6 °C | |
| Flash Point | 72 - 74 °C | |
| Density | 0.890 - 0.895 g/cm ³ | |
| Vapor Pressure | 0.27 - 0.6 mmHg @ 20 °C | |
| Solubility | Slightly soluble in water | |
| log P (Octanol/Water Partition Coefficient) | 3.05 | |

Toxicological Data

| Endpoint | Value | Species | Method | Source(s) |
|--------------------------------|----------------------|---------|--------------------|-----------|
| Acute Oral Toxicity (LD50) | 1953 - 2046 mg/kg bw | Rat | Not specified | |
| Acute Dermal Toxicity (LD50) | > 5000 mg/kg bw | Rabbit | Not specified | |
| Skin Sensitization (EC3) | 54.2% | Mouse | LLNA (OECD TG 429) | |
| Repeated Dose Toxicity (NOAEL) | 400 mg/kg bw/day | Rat | 13-week oral study | |

Experimental Protocols

Detailed experimental methodologies for the toxicological endpoints are often proprietary and not fully disclosed in standard safety data sheets. However, based on the available information, the following outlines the general procedures for key studies.

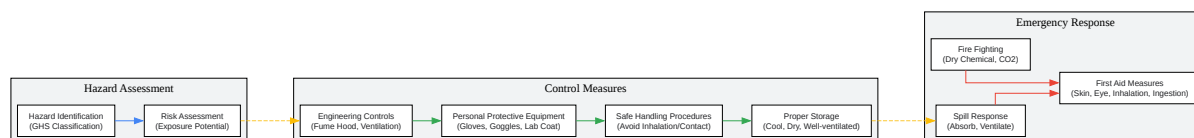
Local Lymph Node Assay (LLNA) for Skin Sensitization (OECD TG 429):

The Local Lymph Node Assay (LLNA) is a method for identifying potential skin sensitizers. The general protocol involves the following steps:

- A minimum of four animals per dose group are used.
- The test substance is applied to the dorsal surface of the mouse's ear for three consecutive days.
- Five days after the first application, a solution of ^3H -methyl thymidine is injected intravenously.
- The animals are euthanized five hours after the injection.
- The draining auricular lymph nodes are excised and weighed.
- A single-cell suspension of lymph node cells is prepared.
- The incorporation of ^3H -methyl thymidine is measured by scintillation counting.
- The stimulation index (SI) is calculated by dividing the mean proliferation in each treated group by the mean proliferation in the vehicle control group.
- A substance is classified as a skin sensitizer if the SI is greater than or equal to 3. The EC3 value, the concentration that produces an SI of 3, is also determined.

Safety Handling and Emergency Procedures

A systematic approach to handling **DL-Menthone-d8** is essential to minimize risk. The following diagram illustrates the logical workflow from hazard identification to emergency response.



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Caption: Logical workflow for safe handling of **DL-Menthone-d8**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If exposure limits may be exceeded, use a NIOSH-approved respirator.

Handling and Storage:

- Handling: Avoid contact with skin and eyes. Do not breathe vapors or spray mist. Keep away from heat, sparks, and open flames.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.

First Aid Measures:

- After Inhalation: Move person into fresh air. If not breathing, give artificial respiration.
- After Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.

- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Stability and Reactivity

- Reactivity: Not reactive under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: Violent reaction with strong oxidizing agents.
- Conditions to Avoid: Heat, flames, and sparks. Incompatible products.
- Incompatible Materials: Strong oxidizing agents, strong reducing agents.
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂).

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safety Data of DL-Menthone-d8]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12381774#dl-menthone-d8-safety-data-sheet-information>]

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